

GRI977143 experimental controls and best practices

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Compound of Interest

Compound Name: GRI977143

Cat. No.: B1672144

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GRI977143 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using **GRI977143**, a selective non-lipid agonist for the lysophosphatidic acid 2 (LPA₂) receptor.

Frequently Asked Questions (FAQs)

1. What is **GRI977143** and what is its mechanism of action?

GRI977143 is a selective agonist for the lysophosphatidic acid 2 (LPA₂) receptor with an EC₅₀ of 3.3 μM.^{[1][2][3]} It is a non-lipid compound that activates the LPA₂ receptor, which is a G protein-coupled receptor (GPCR).^{[1][4]} Activation of LPA₂ by **GRI977143** stimulates various downstream signaling pathways, including the activation of the ERK1/2 survival pathway.^{[1][2]} This can lead to anti-apoptotic effects by inhibiting the activation of caspases 3, 7, 8, and 9, as well as reducing DNA fragmentation.^{[1][5]}

2. What are the recommended storage and handling conditions for **GRI977143**?

- Storage of solid compound: Store at +4°C.^{[1][3]} For long-term storage, -20°C is also recommended.
- Storage of solutions: Solutions in DMSO can be stored at -20°C for up to 3 months or at -80°C for up to 6 months.^[6] It is advisable to aliquot the solution to avoid repeated freeze-

thaw cycles.[6]

3. How should I dissolve **GRI977143**?

GRI977143 is soluble in DMSO up to 100 mM.[1][3] Sonication may be recommended to aid dissolution.[5]

4. What are the known off-target effects of **GRI977143**?

GRI977143 is selective for the LPA₂ receptor and does not activate other LPA GPCRs at concentrations up to 10 µM.[1][2][3] However, one study noted a potential non-specific off-target effect at a high concentration of 100 µM in an in vitro degranulation assay.[7]

Experimental Protocols

In Vivo Ovalbumin-Induced Allergic Asthma Model in BALB/c Mice

This protocol is based on a study investigating the effects of **GRI977143** on allergic asthma.[8]

1. Sensitization:

- On day 0 and day 14, intraperitoneally inject mice with 50 µg of ovalbumin (OVA) and 1 mg of aluminum hydroxide.

2. Drug Administration:

- Administer **GRI977143** via intraperitoneal injection at a dose of 1 mg/kg.
- For studying the effect on the challenge phase, administer **GRI977143** 30 minutes before each OVA challenge.

3. Challenge:

- On days 28, 29, and 30, challenge the mice with nebulized OVA.

4. Analysis:

- On day 32, collect bronchoalveolar lavage fluid (BALF) for cell population analysis (e.g., eosinophils, lymphocytes) and cytokine measurements (e.g., IL-4, IL-13, IFN-γ).

- Lung tissues can be collected for histopathological examination.

Troubleshooting Guides

Issue	Possible Cause	Recommended Solution
No or low activity of GRI977143 in an in vitro assay.	Improper storage or handling: The compound may have degraded due to improper storage or multiple freeze-thaw cycles.	Ensure the compound and its solutions are stored according to the recommended conditions. Prepare fresh aliquots from a new stock.
Incorrect concentration: The concentration of GRI977143 used may be too low to elicit a response.	Perform a dose-response experiment to determine the optimal concentration for your specific cell type and assay. The reported EC ₅₀ is 3.3 µM. [1] [2] [3]	
Low or no expression of LPA ₂ receptor: The cell line used may not express the LPA ₂ receptor or may express it at very low levels.	Verify the expression of the LPA ₂ receptor in your cell line using techniques such as qPCR or western blotting. Consider using a cell line known to express LPA ₂ or a recombinant system.	
Inconsistent results between experiments.	Variability in experimental conditions: Minor variations in cell density, incubation times, or reagent concentrations can lead to inconsistent results.	Standardize all experimental parameters. Use a consistent cell passage number and ensure cells are healthy and in the logarithmic growth phase.
Incomplete dissolution of GRI977143: The compound may not be fully dissolved, leading to inaccurate concentrations.	Ensure complete dissolution in DMSO, using sonication if necessary. [5] Visually inspect the solution for any precipitate before use.	
Unexpected or off-target effects observed.	High concentration of GRI977143: High concentrations may lead to non-specific effects. [7]	Use the lowest effective concentration determined from a dose-response curve. Include appropriate controls to monitor for off-target effects.

Contamination of reagents or cell culture: Contamination can interfere with the experimental results.

Use sterile techniques and regularly test cell cultures for contamination. Ensure all reagents are of high quality and not expired.

Data Presentation

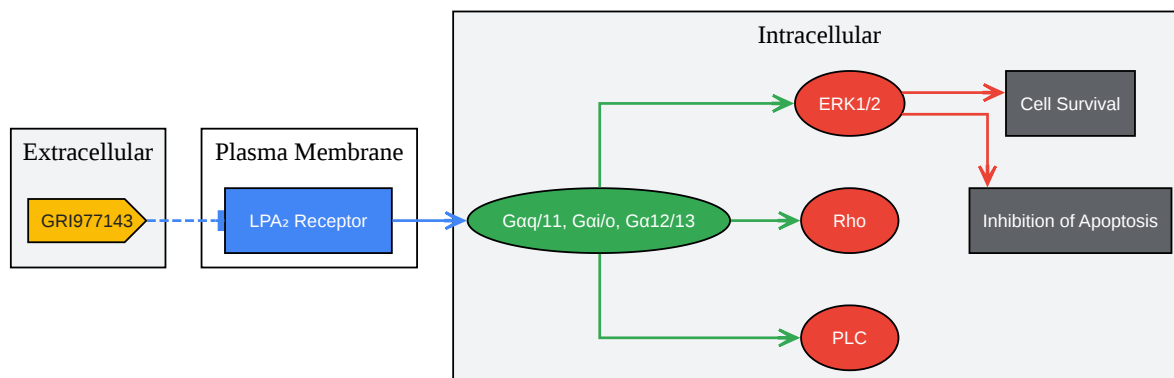
Table 1: Chemical and Physical Properties of **GRI977143**

Property	Value	Reference(s)
Molecular Weight	391.44 g/mol	[1] [2] [5]
Formula	C ₂₂ H ₁₇ NO ₄ S	[1] [2] [5]
CAS Number	325850-81-5	[1] [2] [5]
Purity	≥98%	[1] [3]
Appearance	White to off-white solid	[2] [6]
Solubility	Soluble in DMSO to 100 mM	[1] [3]

Table 2: In Vivo Experimental Parameters for **GRI977143** in a Mouse Asthma Model

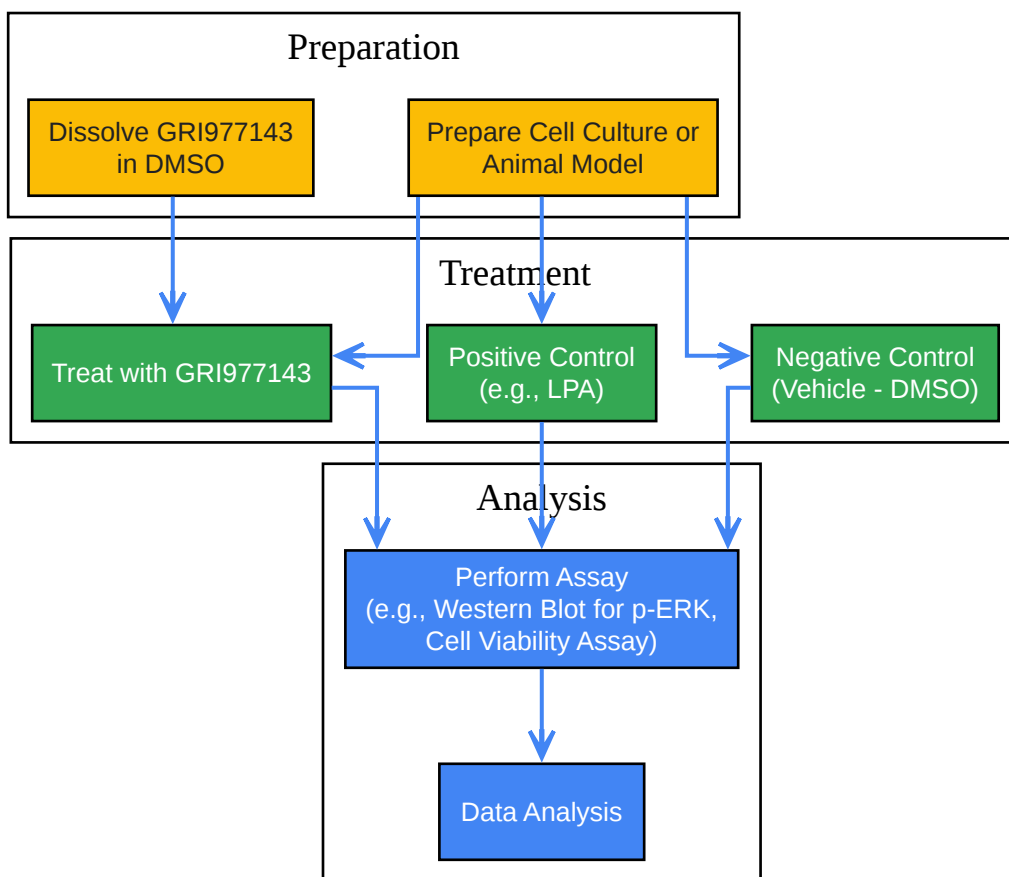
Parameter	Details	Reference(s)
Animal Model	BALB/c mice	[8]
Disease Model	Ovalbumin (OVA)-induced allergic asthma	[8]
Dosage	1 mg/kg	[9]
Administration Route	Intraperitoneal injection	[9]
Timing of Administration	30 minutes before OVA challenge	[9]

Mandatory Visualizations



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Caption: Simplified signaling pathway of the LPA₂ receptor activated by **GRI977143**.



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Caption: General experimental workflow for in vitro studies using **GRI977143**.

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References

- 1. rndsystems.com [rndsystems.com]
- 2. apexbt.com [apexbt.com]
- 3. GRI 977143 | Lysophosphatidic Acid Receptors | Tocris Bioscience [tocris.com]
- 4. LPAR2 - Wikipedia [en.wikipedia.org]

- 5. GRI977143 | LPA Receptor | TargetMol [targetmol.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. mdpi.com [mdpi.com]
- 8. Efficacy Comparison of LPA2 Antagonist H2L5186303 and Agonist GRI977143 on Ovalbumin-Induced Allergic Asthma in BALB/c Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Regulation of the LPA2 receptor signaling through the carboxyl-terminal tail-mediated protein-protein interactions - PubMed [pubmed.ncbi.nlm.nih.gov]
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